

Application Note: Detection of Neurokinin B in Human Plasma using Competitive ELISA

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Compound of Interest

Compound Name: Neurokinin B TFA

Cat. No.: B15607665

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Introduction

Neurokinin B (NKB), a member of the tachykinin peptide family, plays a crucial role in various physiological processes, particularly in the neuroendocrine regulation of reproduction. Encoded by the TAC3 gene, NKB is co-expressed with kisspeptin and dynorphin in the arcuate nucleus of the hypothalamus, forming the KNDy neuronal system that governs the pulsatile release of Gonadotropin-Releasing Hormone (GnRH). Given its significance in reproductive health and potential involvement in conditions like polycystic ovary syndrome (PCOS) and pre-eclampsia, accurate quantification of NKB in biological fluids is of high interest to researchers and drug development professionals. This document provides a detailed protocol for the quantitative measurement of Neurokinin B in human plasma samples using a competitive Enzyme-Linked Immunosorbent Assay (ELISA).

Principle of the Assay

This assay employs the competitive inhibition enzyme immunoassay technique. The microplate is pre-coated with an antibody specific to NKB. During the assay, NKB present in the plasma sample competes with a fixed amount of biotin-labeled NKB for the binding sites on the pre-coated antibody. After a washing step to remove unbound substances, a streptavidin-horseradish peroxidase (HRP) conjugate is added, which binds to the biotinylated NKB captured by the antibody. Following another wash, a TMB substrate solution is added. The resulting color development is inversely proportional to the amount of NKB in the sample. The reaction is terminated by the addition of a stop solution, and the absorbance is measured at

450 nm. The concentration of NKB in the samples is determined by comparing their optical density (OD) with a standard curve.

Performance Characteristics of Commercial NKB ELISA Kits

Quantitative data from various commercially available Neurokinin B ELISA kits are summarized below. These values provide a benchmark for assay performance.

Parameter	Typical Value	Source
Assay Type	Competitive ELISA	
Sample Type	Serum, Plasma, Cell Culture Supernatant	
Required Sample Volume	50 µL per well	
Detection Range	0.1 - 1,000 pg/mL	
	15.625 - 1000 pg/mL	
Sensitivity	3.7 pg/mL	
	9.375 pg	

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